

# An In-depth Technical Guide to 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

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## Compound of Interest

**Compound Name:** 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

**Cat. No.:** B7803749

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**, alongside generalized experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and lipid biochemistry.

## Core Chemical Properties

**1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** is a mixed-acid triglyceride containing two palmitic acid moieties at the sn-1 and sn-2 positions and one myristic acid moiety at the sn-3 position of the glycerol backbone.

Property	Value	Source
Molecular Formula	C49H94O6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	779.27 g/mol	<a href="#">[3]</a>
CAS Number	60138-14-9	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	1,2-Palmitin-3-Myristin, TG(16:0/16:0/14:0)	<a href="#">[2]</a>
Physical State	Solid	<a href="#">[4]</a>
Solubility	Chloroform (1 mg/ml)	<a href="#">[2]</a>
Storage Temperature	-20°C	<a href="#">[2]</a>

## Experimental Protocols

### General Synthesis of Mixed-Acid Triglycerides

A specific, detailed protocol for the synthesis of **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** is not readily available in the surveyed literature. However, a general chemoenzymatic approach for the synthesis of structured triglycerides can be outlined. This process typically involves the use of position-specific lipases to control the esterification of fatty acids to the glycerol backbone.

Conceptual Two-Step Enzymatic Synthesis:

- Step 1: Synthesis of 1,2-Dipalmitoyl-rac-glycerol. This intermediate can be synthesized by the esterification of glycerol with palmitic acid using a non-specific lipase or through chemical methods followed by purification.
- Step 2: Esterification with Myristic Acid. The purified 1,2-Dipalmitoyl-rac-glycerol is then esterified with myristic acid. This reaction can be catalyzed by a lipase that is not *sn*-1,3 specific or via a chemical acylation reaction to yield the final product.



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Conceptual workflow for the synthesis of **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**.

## Extraction and Analysis from Bovine Milk Fat

**1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** has been identified as a component of bovine milk fat.<sup>[2]</sup> The following outlines a general protocol for the extraction and analysis of triglycerides from milk.

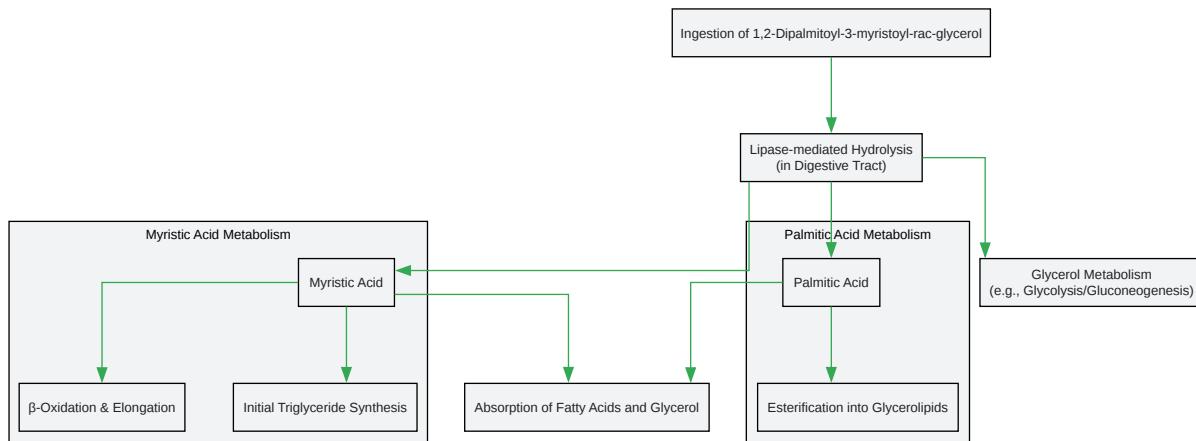
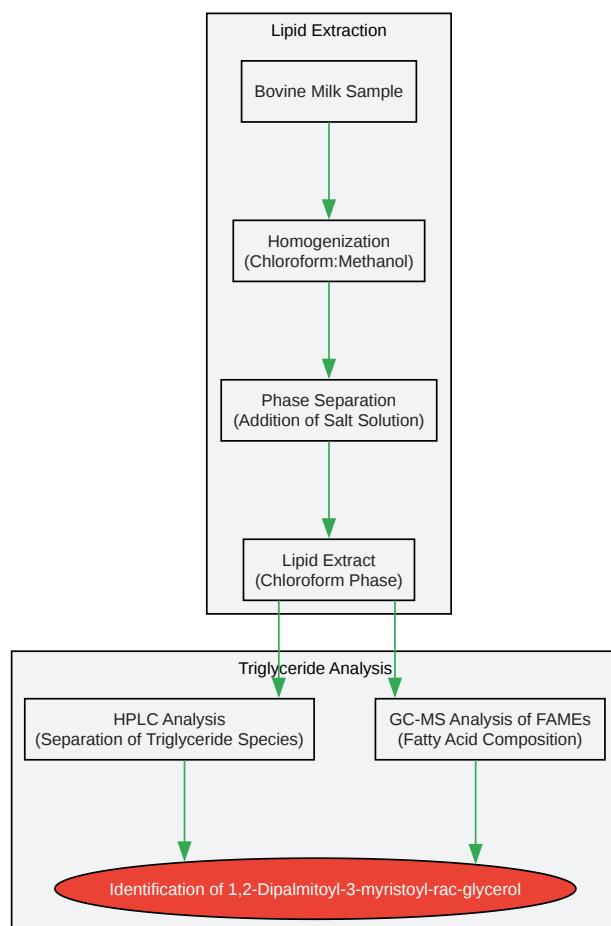
### 2.2.1. Lipid Extraction (Folch Method Adaptation)

- Homogenization: Mix a known volume of milk with a 2:1 (v/v) chloroform:methanol solution.
- Phase Separation: Add a salt solution (e.g., 0.9% NaCl) to induce phase separation.
- Collection: The lower chloroform phase, containing the lipids, is carefully collected.
- Solvent Evaporation: The solvent is evaporated under a stream of nitrogen to yield the total lipid extract.

### 2.2.2. Triglyceride Analysis

The extracted lipids can be analyzed by various chromatographic techniques to identify and quantify **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC coupled with a suitable detector (e.g., evaporative light scattering detector or mass spectrometer) can be used to separate different triglyceride species.
- Gas Chromatography-Mass Spectrometry (GC-MS): The triglycerides can be transesterified to their fatty acid methyl esters (FAMEs) and analyzed by GC-MS to determine the fatty acid composition.



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## References

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